

# Protocol for staining collagen with C.I. Acid Green 27.

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## Compound of Interest

Compound Name: C.I. Acid green 27

Cat. No.: B12381585

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## An Application Note on the Histological Staining of Collagen with C.I. Acid Green 27

For researchers, scientists, and professionals in drug development, the accurate visualization of collagen is paramount for understanding tissue architecture, fibrosis, and the broader impacts of therapeutic agents on the extracellular matrix. This document provides a detailed protocol for the use of **C.I. Acid Green 27** as a component in a multi-step trichrome staining method for the selective demonstration of collagen in paraffin-embedded tissue sections.

## Introduction to Collagen Staining

Trichrome staining methods are a cornerstone of histology, enabling the differentiation of collagenous and non-collagenous tissue components through the sequential application of anionic dyes with varying molecular weights and affinities for tissue proteins.[1] In these procedures, a red plasma stain first colors the majority of the tissue, followed by the application of a polyacid (such as phosphotungstic or phosphomolybdic acid) which acts as a decolorizer for collagen and a mordant for the subsequent fiber stain.[2][3] A final counterstain, typically a green or blue aniline dye, is then used to specifically color the collagen fibers.[1] While dyes like Fast Green FCF or Aniline Blue are commonly used for this purpose, **C.I. Acid Green 27**, an anionic dye of the anthraquinone class, presents a viable alternative.[2]

## Chemical Properties of C.I. Acid Green 27

A comprehensive understanding of the dye's properties is essential for its effective application in histological staining.

Property	Value
Common Names	Acid Green GS, Acid Green GW, Weak Acid Green AG
C.I. Number	61580
CAS Number	6408-57-7
Molecular Formula	$C_{34}H_{32}N_2Na_2O_8S_2$
Molecular Weight	706.74 g/mol
Appearance	Green powder
Solubility	Soluble in water; slightly soluble in ethanol and acetone
Color in Aqueous Solution	Blue-light green

## Experimental Protocol: Collagen Staining with C.I. Acid Green 27

This protocol is adapted from the well-established Masson's trichrome staining procedure.

### I. Required Reagents

- Bouin's Solution (Mordant)
- Weigert's Iron Hematoxylin (Nuclear Stain)
- Biebrich Scarlet-Acid Fuchsin Solution (Plasma Stain)
- Phosphotungstic/Phosphomolybdic Acid Solution (Differentiator and Mordant)
- **C.I. Acid Green 27** Solution (Collagen Stain): 0.5% (w/v) in 1% aqueous acetic acid
- 1% Acetic Acid Solution (Rinse)
- Graded ethanols (70%, 95%, 100%) for dehydration

- Xylene (Clearing agent)
- Resinous mounting medium

## II. Staining Procedure

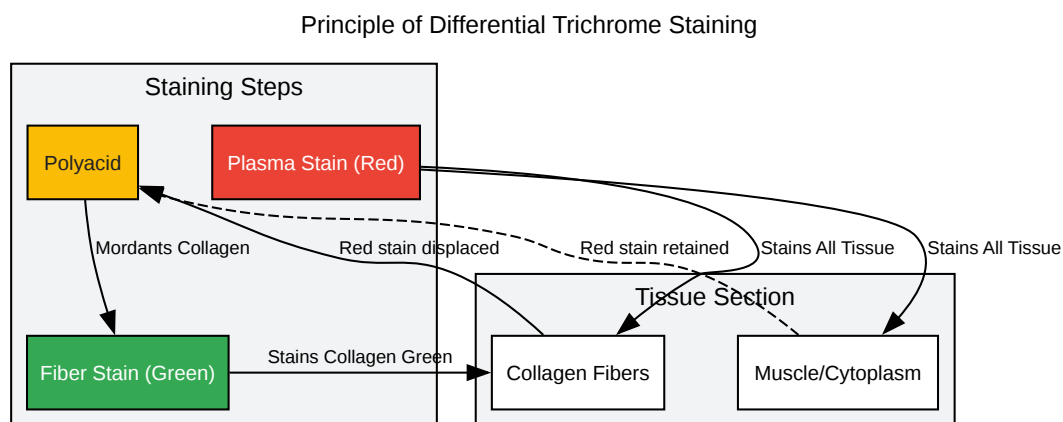
- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5 minutes each.
  - Transfer through two changes of 100% ethanol for 3 minutes each.
  - Hydrate through 95% and 70% ethanol for 3 minutes each.
  - Rinse in distilled water.
- Mordanting:
  - Incubate sections in Bouin's solution at 56-60°C for 1 hour or overnight at room temperature.
  - Wash in running tap water until the yellow color disappears.
- Nuclear Staining:
  - Stain in Weigert's iron hematoxylin for 10 minutes.
  - Wash in running tap water for 5-10 minutes.
  - Differentiate in 1% acid alcohol if necessary.
  - Wash again in running tap water.
  - "Blue" the sections in Scott's tap water substitute or alkaline water.
  - Wash in distilled water.
- Plasma Staining:

- Stain in Biebrich scarlet-acid fuchsin solution for 5-15 minutes.
- Rinse in distilled water.
- Differentiation and Mordanting for Collagen Stain:
  - Treat with phosphotungstic/phosphomolybdic acid solution for 10-15 minutes. This step removes the red stain from the collagen.
  - Do not rinse before proceeding to the next step.
- Collagen Staining:
  - Stain in the 0.5% **C.I. Acid Green 27** solution for 5-10 minutes.
- Final Rinse and Dehydration:
  - Rinse in 1% acetic acid solution for 1-3 minutes.
  - Rinse in distilled water.
  - Dehydrate rapidly through 95% and two changes of 100% ethanol.
- Clearing and Mounting:
  - Clear in two changes of xylene for 3 minutes each.
  - Mount with a resinous mounting medium.

### III. Expected Staining Results

Tissue Component	Expected Color
Collagen	Green
Muscle, Cytoplasm	Red
Nuclei	Black/Blue-Black
Erythrocytes	Red

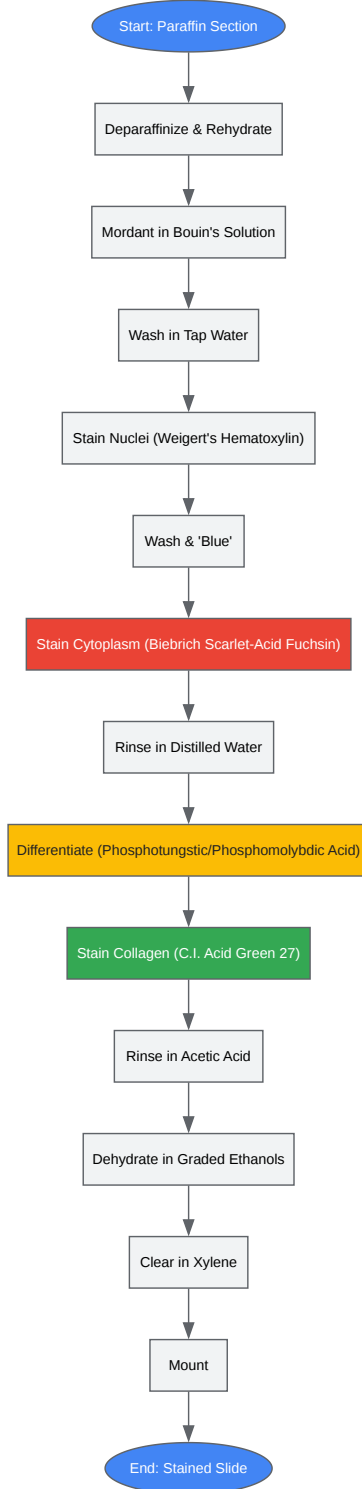
## Visual Representations



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Caption: Principle of differential staining in a trichrome method.

## Workflow for Collagen Staining with C.I. Acid Green 27

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Caption: Experimental workflow for **C.I. Acid Green 27** collagen staining.

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## References

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